

alpha-D-Galactopyranosyl bromide, tetraacetate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *alpha-D-Galactopyranosyl
bromide, tetraacetate*

Cat. No.: B013513

[Get Quote](#)

In-depth Technical Guide: alpha-D-Galactopyranosyl bromide, tetraacetate

For researchers, scientists, and professionals in drug development, a precise understanding of the physicochemical properties of key chemical entities is paramount. This guide provides the fundamental molecular data for **alpha-D-Galactopyranosyl bromide, tetraacetate**, a commonly used glycosyl donor in carbohydrate chemistry.

Physicochemical Data

The molecular formula and weight are critical parameters for stoichiometric calculations in synthesis and for characterization. The data for **alpha-D-Galactopyranosyl bromide, tetraacetate** is summarized below.

Property	Value
Molecular Formula	C ₁₄ H ₁₉ BrO ₉ [1][2][3]
Molecular Weight	411.20 g/mol [2][4][5]
IUPAC Name	(2R,3R,4S,5R,6R)-3,4,5-Triacetoxy-6-bromotetrahydro-2H-pyran-2-yl]methyl acetate
CAS Number	3068-32-4 [1][3]

This technical summary provides the essential molecular and physical data for **alpha-D-Galactopyranosyl bromide, tetraacetate**, presented for ease of use in a research and development setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS#:3068-32-4 | 2,3,4,6-Tetra-O-acetyl-alpha-D-galactopyranosyl bromide | Chemsrcc [chemsrc.com]
- 2. alpha-D-Galactopyranosyl bromide, tetraacetate | C₁₄H₁₉BrO₉ | CID 102932 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. synthose.com [synthose.com]
- 4. alpha-Acetobromogalactose | C₁₄H₁₉BrO₉ | CID 2734143 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3068-32-4|2,3,4,6-Tetra-O-acetyl-α-D-galactopyranosyl bromide|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [alpha-D-Galactopyranosyl bromide, tetraacetate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013513#alpha-d-galactopyranosyl-bromide-tetraacetate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com